

Application Note and Protocol: Analysis of Atrazine and its Metabolites in Soil Samples

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Compound of Interest

Compound Name: Desisopropylatrazine-d5

Cat. No.: B562979

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Atrazine, a widely used herbicide, and its degradation products can persist in soil, posing potential environmental and health risks.^{[1][2]} Accurate and sensitive analytical methods are crucial for monitoring their presence in soil matrices. This document provides detailed protocols for the extraction and quantification of atrazine and its primary metabolites—deethylatrazine (DEA), deisopropylatrazine (DIA), and hydroxyatrazine (HA)—in soil samples using modern analytical techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). The primary degradation pathway of atrazine in soil involves N-dealkylation to form DEA and DIA, and hydrolysis to form HA.^{[1][3][4]}

Analytical Methods Overview

Several methods are available for the analysis of atrazine and its metabolites in soil, with the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by LC-MS/MS being a popular and effective approach.^{[5][6][7]} Other techniques include solid-phase extraction (SPE) followed by GC-MS.^{[8][9]}

Quantitative Data Summary

The following tables summarize the quantitative performance data for various analytical methods used for the determination of atrazine and its metabolites in soil.

Table 1: Performance of LC-MS/MS Methods for Atrazine and Metabolites in Soil

| Analyte | Method | LOQ (µg/kg) | LOD (µg/kg) | Recovery (%) | Reference |
|---------------------------|---------------------|-------------|-------------|--------------|----------------------|
| Atrazine | QuEChERS LC-MS/MS | 0.1 | 0.04 | 75-95 | [10] |
| Deethylatrazine (DEA) | QuEChERS LC-MS/MS | 0.1 | 0.04 | 75-95 | [10] |
| Deisopropylatrazine (DIA) | QuEChERS LC-MS/MS | 0.1 | 0.04 | 75-95 | [10] |
| Hydroxyatrazine (HA) | QuEChERS LC-MS/MS | 0.1 | 0.04 | 75-95 | [10] |
| Atrazine | LC-MS/MS | 10 | - | 70-110 | [11] |
| Atrazine | QuEChERS HPLC-DAD | 7.2-27.8 | 2.2-8.3 | 71-100 | [6] |
| Atrazine | QuEChERS LC-DAD/FLD | 5.0-15 | - | 74.7-108 | [12] |
| Deethylatrazine (DEA) | QuEChERS LC-DAD/FLD | 5.0-15 | - | 74.7-108 | [12] |

| Deisopropylatrazine (DIA) | QuEChERS LC-DAD/FLD | 5.0-15 | - | 74.7-108 | [\[12\]](#) |

Table 2: Performance of GC-MS Methods for Atrazine and Metabolites in Soil

| Analyte | Method | LOQ (µg/kg) | LOD (µg/kg) | Recovery (%) | Reference |
|---------------------------|--------|-------------|-------------|--------------|----------------------|
| Atrazine | GC-MS | - | 0.02-1.0 | 72.27-109.68 | [10] |
| Deethylatrazine (DEA) | GC-MS | - | 0.02-1.0 | 72.27-109.68 | [10] |
| Deisopropylatrazine (DIA) | GC-MS | - | 0.02-1.0 | 72.27-109.68 | [10] |

| Atrazine | GC-TOF-MS | - | - | 87.9 | [\[13\]](#) |

Experimental Protocols

Protocol 1: QuEChERS Extraction Followed by LC-MS/MS Analysis

This protocol is based on the widely used QuEChERS method, which involves a simple and efficient extraction and cleanup process.[\[5\]](#)[\[14\]](#)

1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (dSPE) tubes containing PSA (primary secondary amine) and MgSO₄
- Centrifuge and centrifuge tubes (50 mL)

- Vortex mixer
- Syringe filters (0.22 μm)
- LC-MS/MS system

2. Sample Preparation and Extraction

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.[\[5\]](#)
- Add 10 mL of acetonitrile to the tube.[\[5\]](#)
- Vortex the tube vigorously for 1 minute to ensure thorough mixing.[\[5\]](#)
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).[\[5\]](#)
- Immediately shake the tube vigorously for 1 minute to prevent the agglomeration of salts.
- Centrifuge the tube at ≥ 5000 rcf for 5 minutes.[\[5\]](#)

3. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Take a 1 mL aliquot of the supernatant (acetonitrile extract) and transfer it to a dSPE cleanup tube containing PSA and MgSO_4 .[\[5\]](#)
- Vortex the dSPE tube for 30 seconds.[\[5\]](#)
- Centrifuge the tube at ≥ 5000 rcf for 2 minutes.[\[5\]](#)
- Collect the supernatant and filter it through a 0.22 μm syringe filter into an autosampler vial.[\[5\]](#)

4. LC-MS/MS Analysis

- LC Column: C18 column (e.g., 100 x 2.1 mm, 3 μm)
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).

- Flow Rate: 0.3 mL/min
- Injection Volume: 5-10 μ L
- MS Detection: Electrospray ionization (ESI) in positive mode with multiple reaction monitoring (MRM).

Protocol 2: Solid-Phase Extraction (SPE) Followed by GC-MS Analysis

This protocol is suitable for the analysis of atrazine and its less polar metabolites.[\[8\]](#)

1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm)
- Methanol (MeOH), HPLC grade
- Dichloromethane (DCM), HPLC grade
- Ethyl acetate, HPLC grade
- SPE cartridges (e.g., C18 or graphitized carbon black)[\[8\]](#)
- Rotary evaporator
- Nitrogen evaporator
- GC-MS system

2. Sample Extraction

- Weigh 10 g of the homogenized soil sample into a glass flask.
- Add 50 mL of a methanol/water (80:20, v/v) solution.
- Extract the sample using a mechanical shaker for 1 hour.[\[9\]](#)
- Filter the extract and collect the supernatant.

3. Solid-Phase Extraction (SPE) Cleanup[15]

- Condition the SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Load the filtered extract onto the conditioned SPE cartridge.
- Wash the cartridge with 5 mL of water to remove interferences.
- Elute the analytes with 10 mL of ethyl acetate.[8]

4. Solvent Evaporation and Reconstitution

- Evaporate the eluate to near dryness using a rotary evaporator.
- Reconstitute the residue in 1 mL of ethyl acetate for GC-MS analysis.

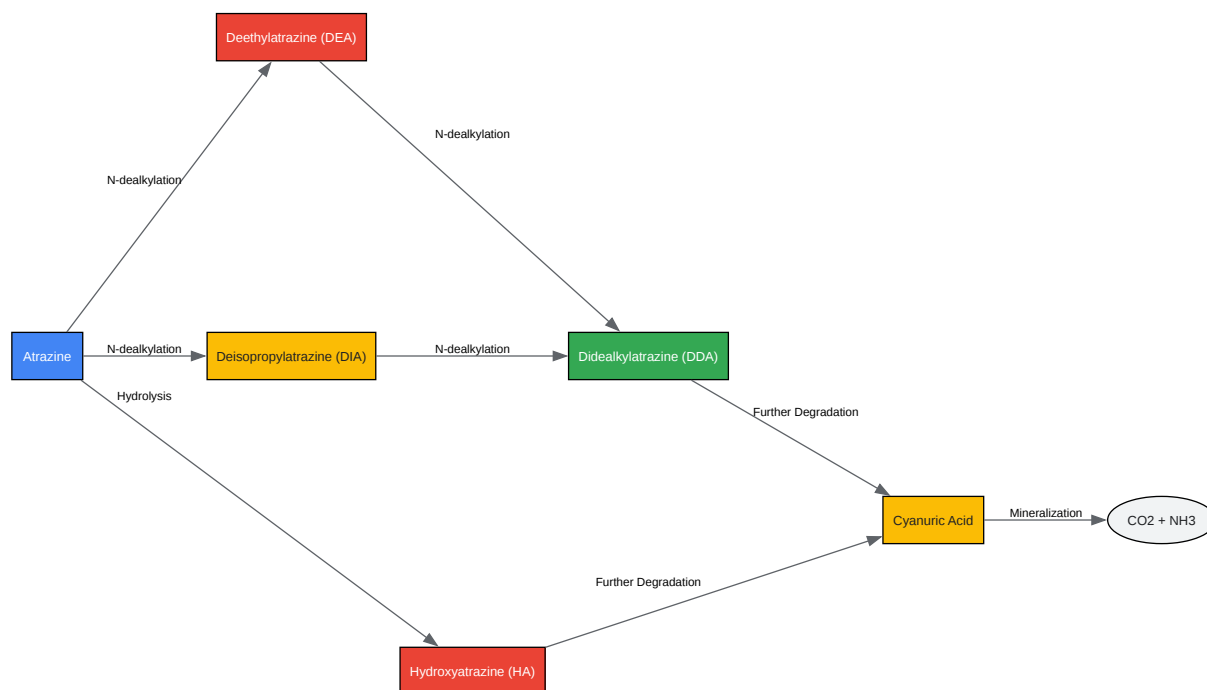
5. GC-MS Analysis[8]

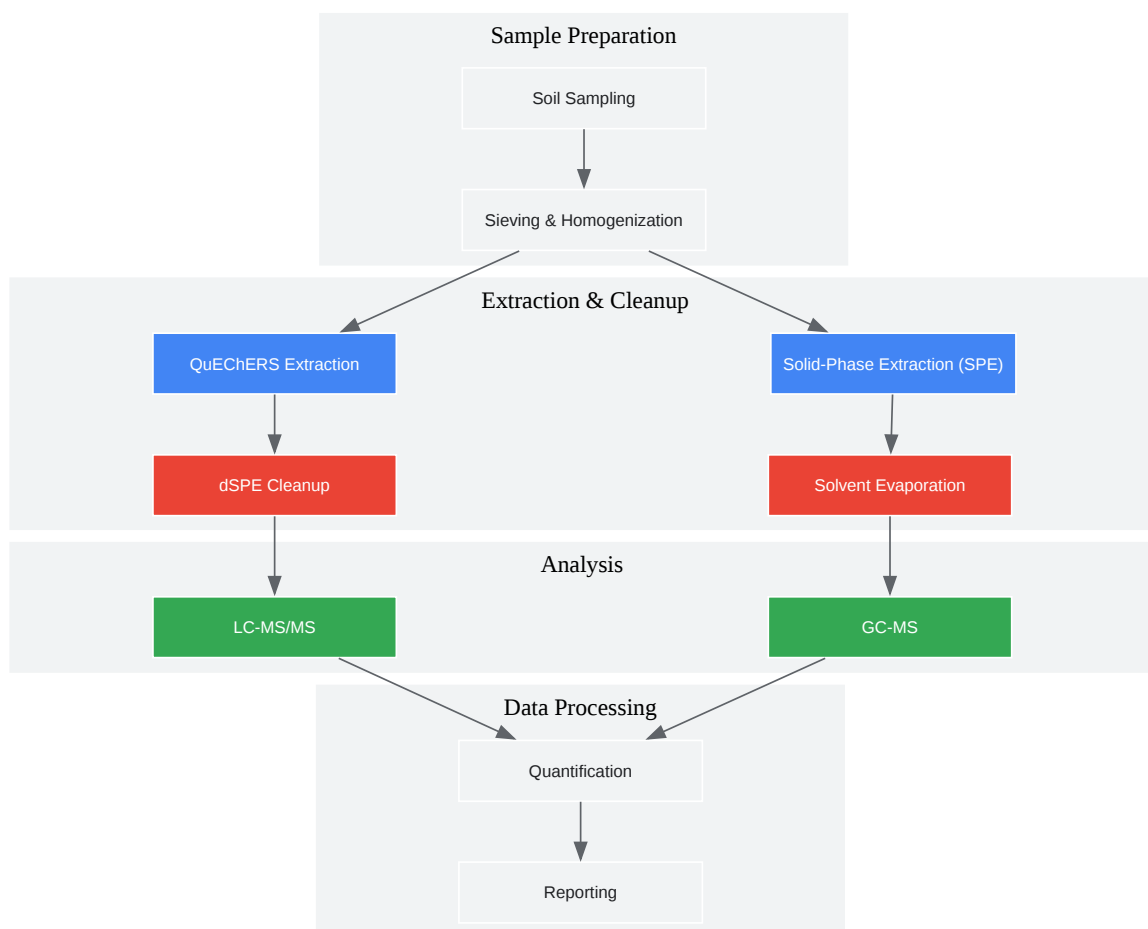
- GC Column: DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 μ m)
- Injector Temperature: 250°C
- Oven Program: Start at 50°C, hold for 1 min, ramp to 280°C at 6°C/min, and hold for 5.67 minutes.[8]
- Carrier Gas: Helium
- MS Detection: Electron impact (EI) ionization in selected ion monitoring (SIM) mode.

Visualizations

Atrazine Degradation Pathway in Soil

The following diagram illustrates the primary degradation pathways of atrazine in the soil environment.





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- To cite this document: BenchChem. [Application Note and Protocol: Analysis of Atrazine and its Metabolites in Soil Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562979#analytical-method-for-atrazine-metabolites-in-soil-samples]

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